

4-Methylhistamine stability in solution and storage conditions

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Compound of Interest

Compound Name: 4-Methylhistamine hydrochloride

Cat. No.: B3156904

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4-Methylhistamine Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of 4-Methylhistamine. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid 4-Methylhistamine?

A1: Solid 4-Methylhistamine, typically available as a dihydrochloride salt, should be stored at -20°C for long-term stability.[1][2] At this temperature, it is reported to be stable for at least four years.[1] For shipping, it is generally stable at room temperature for short periods in the continental US, though this may vary elsewhere.[1]

Q2: How should I prepare and store 4-Methylhistamine stock solutions?

A2: Stock solutions should be prepared using a suitable solvent. 4-Methylhistamine dihydrochloride is soluble in water, DMSO, ethanol, and PBS (pH 7.2).[1][3] For optimal stability, it is recommended to store stock solutions at -80°C.[2] Under these conditions, stability has been reported for at least six months to a year.[2] For shorter-term storage (up to one month), -20°C is also acceptable. It is advisable to prepare single-use aliquots to avoid repeated freeze-thaw cycles.

Q3: What is the stability of 4-Methylhistamine in aqueous solutions?

A3: While specific quantitative data on the degradation kinetics of 4-Methylhistamine in aqueous solutions at various pH and temperatures are not readily available in published literature, general principles of chemical stability for similar molecules can be applied. The imidazole ring in 4-Methylhistamine can be susceptible to degradation under certain conditions. For instance, a study on histamine, a closely related compound, indicated that aqueous stock solutions (1 mM) could be stored at 4°C for no longer than two weeks.^[4] It is crucial to use freshly prepared solutions for experiments whenever possible.

Q4: Can I expect degradation of 4-Methylhistamine under my experimental conditions?

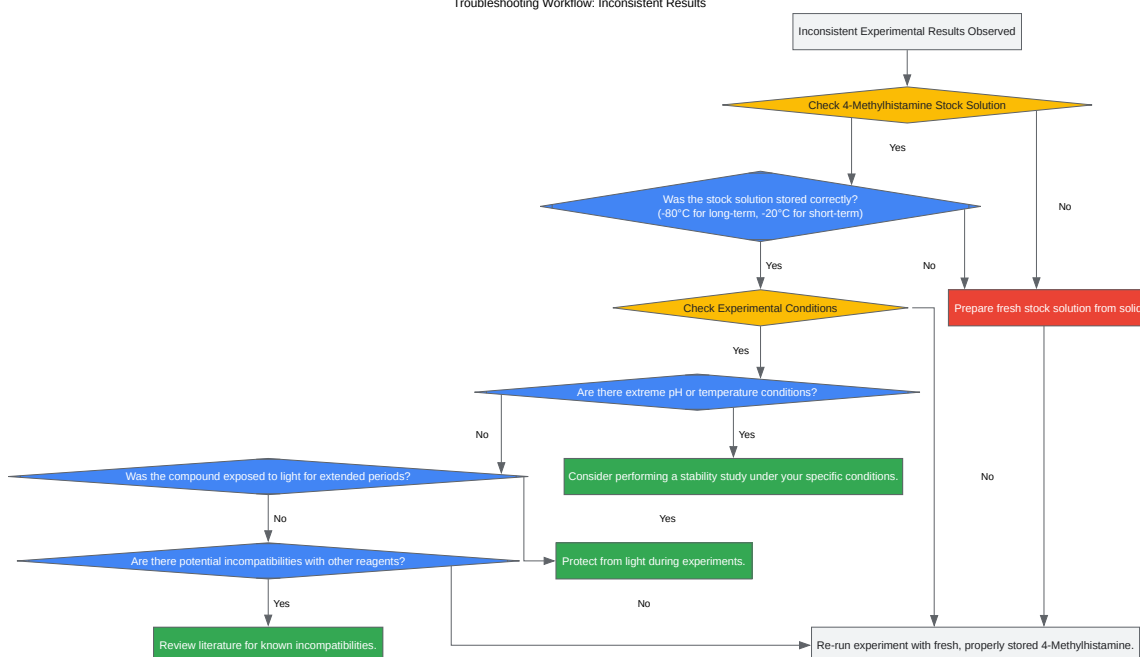
A4: The stability of 4-Methylhistamine in your experimental setup will depend on factors such as pH, temperature, light exposure, and the presence of other reactive species. To ensure the reliability of your results, it is recommended to perform a preliminary stability assessment under your specific experimental conditions, especially for long-duration incubations.

Troubleshooting Guide

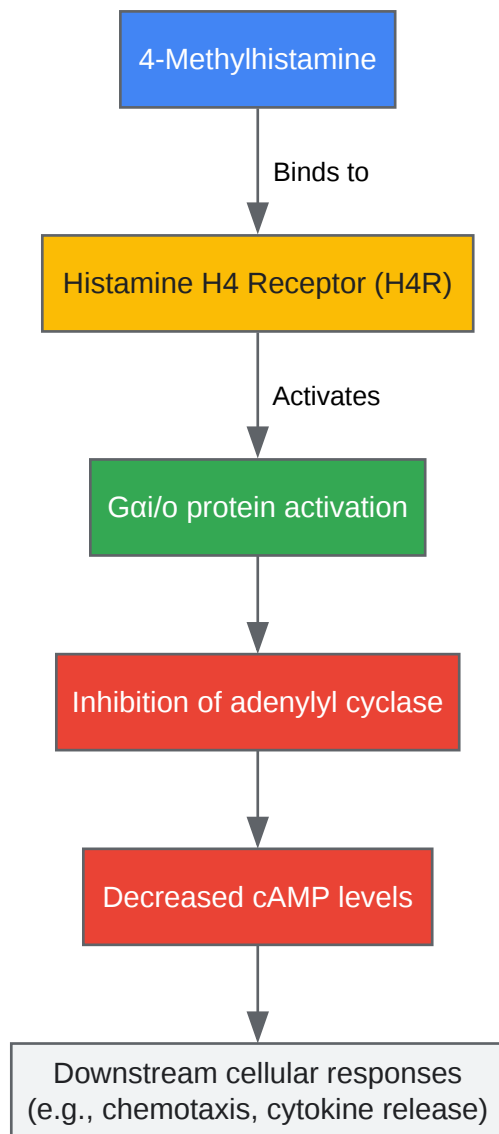
Issue: Inconsistent or unexpected experimental results.

This could be due to the degradation of 4-Methylhistamine. Follow this troubleshooting workflow to identify the potential cause.

Troubleshooting Workflow: Inconsistent Results



4-Methylhistamine Signaling Pathway



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